

Application Notes and Protocols for 3-Methylbenzophenone

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Compound of Interest

Compound Name: 3-Methylbenzophenone

Cat. No.: B1359932

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidance on the safe handling and appropriate storage of **3-Methylbenzophenone** (CAS No. 643-65-2). Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of the compound for research and development purposes.

Physical and Chemical Properties

Proper handling and storage procedures are directly related to the physical and chemical properties of a substance. The following table summarizes the key properties of **3-Methylbenzophenone**.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ O	[1][2]
Molecular Weight	196.24 g/mol	[1][2]
Appearance	Clear, slightly yellow to greenish liquid or light green liquid. Also described as a white to off-white crystalline powder.	[1][3][4]
Odor	Slight aromatic odor	[1]
Boiling Point	183 - 185 °C @ 16 mmHg; 317 °C	[3][4]
Melting Point	Not available (liquid at room temperature is common)	[3]
Flash Point	> 112 °C (> 233.6 °F)	[3]
Density	1.093 - 1.095 g/cm ³ @ 20°C	[4][5]
Solubility	Insoluble in water. Soluble in organic solvents like ethanol and acetone.	[1][4]
Stability	Stable under normal conditions and temperatures.	[1][3]

Safety and Hazard Information

3-Methylbenzophenone is a chemical that requires careful handling to avoid potential health risks.

Hazard Statements:

- May cause skin irritation.
- May cause serious eye irritation.

- May cause respiratory irritation.
- May be harmful if swallowed.
- May cause damage to organs through prolonged or repeated exposure.[2][4]
- Toxic to aquatic life with long-lasting effects.[2]

Precautionary Statements:

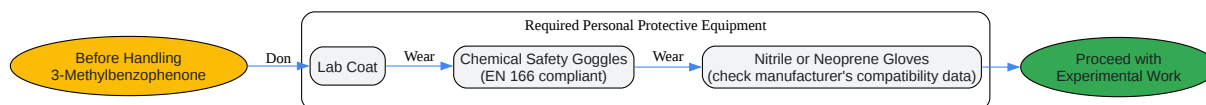
- Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- Wash skin thoroughly after handling.[6]
- Wear protective gloves/protective clothing/eye protection/face protection.[3][6]
- Store in a well-ventilated place. Keep container tightly closed.[3][4]

Experimental Protocols

The following are detailed protocols for common laboratory procedures involving **3-Methylbenzophenone**.

3.1. Personal Protective Equipment (PPE) Protocol

A foundational step before handling **3-Methylbenzophenone** is ensuring adequate personal protection.



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Caption: Personal Protective Equipment Workflow.

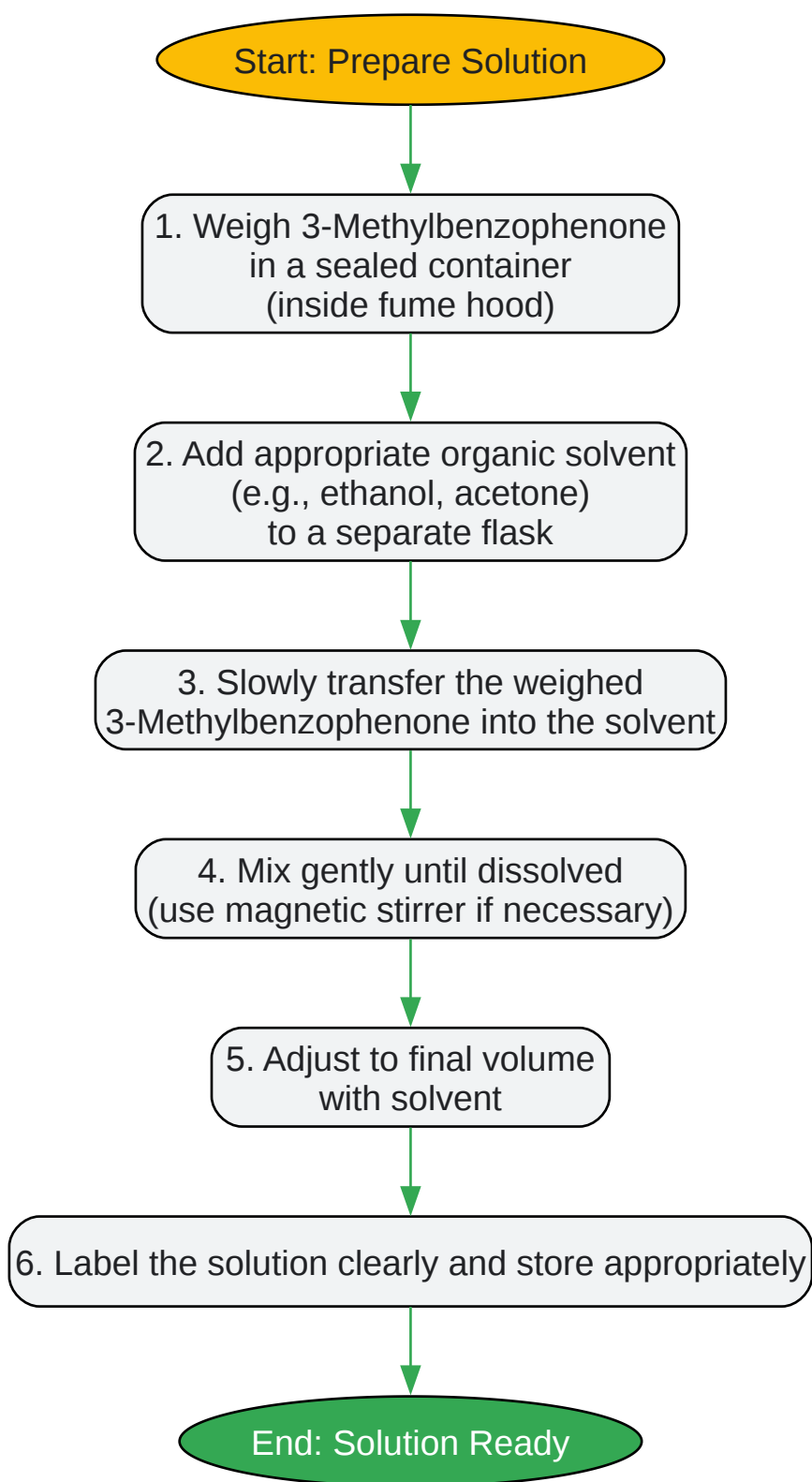
3.2. Weighing and Dispensing Protocol (for liquid form)

Accurate and safe weighing is critical for experimental reproducibility.

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and free of clutter.
 - Place a calibrated analytical balance inside the fume hood.
 - Have absorbent pads ready to place under the weighing vessel to contain any potential spills.
- Procedure:
 - Tare a clean, dry, and sealed container (e.g., a vial with a screw cap) on the analytical balance.
 - Using a clean glass pipette or syringe, carefully transfer the desired amount of **3-Methylbenzophenone** into the tared container.
 - Avoid splashing. Dispense the liquid slowly against the inner wall of the container.
 - Securely close the container immediately after dispensing.
 - Record the final weight.
- Post-Procedure:
 - Clean any minor drips or spills within the fume hood immediately using an appropriate absorbent material.
 - Wipe the exterior of the container to remove any residual chemical.
 - Dispose of the pipette or syringe and any contaminated materials in the designated chemical waste container.

3.3. Solution Preparation Protocol

This protocol outlines the steps for safely preparing a solution of **3-Methylbenzophenone**.



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Caption: Solution Preparation Workflow.

Handling and Storage Recommendations

Proper handling and storage are paramount to maintaining the chemical's stability and ensuring a safe laboratory environment.

4.1. Handling

- Ventilation: Always handle **3-Methylbenzophenone** in a well-ventilated area, preferably within a chemical fume hood.[7]
- Avoid Contact: Take all necessary precautions to avoid contact with skin and eyes.[3] Do not breathe mist, vapors, or spray.[3]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.[6] Remove and wash contaminated clothing before reuse.[6]
- Spills: In case of a spill, absorb the material with an inert absorbent such as sand, silica gel, or sawdust.[3] Collect the absorbed material into a suitable, closed container for disposal.[3] Prevent the chemical from entering the environment.[3]

4.2. Storage

- Container: Keep the container tightly closed when not in use.[3][4]
- Conditions: Store in a cool, dry, and well-ventilated place.[3][4] Room temperature storage is generally recommended.[1][8]
- Incompatibilities: Store away from strong oxidizing agents.[3][5]
- Labeling: Ensure all containers are clearly and accurately labeled.

Caption: Key Storage Requirements.

Disposal Considerations

Dispose of **3-Methylbenzophenone** and its containers in accordance with local, regional, and national regulations. Do not allow the chemical to be released into the environment.^[3] Contaminated packaging should be treated as the chemical itself.

This document is intended for informational purposes only and does not supersede any regulatory requirements or institutional safety protocols. Always consult the most recent Safety Data Sheet (SDS) for **3-Methylbenzophenone** before use.

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- To cite this document: BenchChem. [Application Notes and Protocols for 3-Methylbenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359932#techniques-for-handling-and-storing-3-methylbenzophenone]

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